Discovery and Synthesis of Anticonvulsant Agent 7: A Technical Guide

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Compound of Interest

Compound Name: *Anticonvulsant agent 7*

Cat. No.: *B15560905*

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Abstract

This document provides a comprehensive technical overview of the discovery, synthesis, and biological evaluation of **Anticonvulsant Agent 7**, also identified as Compound 19. This novel imidazolidine-2,4-dione derivative has demonstrated significant broad-spectrum anticonvulsant activity in preclinical models. This guide details its synthesis, quantitative efficacy in established seizure models, and current understanding of its mechanism of action, presenting the information in a format tailored for researchers and professionals in drug development.

Introduction

The search for novel, more effective, and safer anticonvulsant drugs is a continuous endeavor in medicinal chemistry. **Anticonvulsant Agent 7** (Compound 19) emerged from a research program focused on designing hybrid molecules that combine the structural features of imidazolidine-2,4-dione and a morpholine moiety.[1] The core hypothesis was that such hybrid structures could exhibit broad-spectrum anticonvulsant activity. Compound 19, chemically named 5-isopropyl-3-(morpholinomethyl)-5-phenylimidazolidine-2,4-dione, has shown particular promise in preclinical screening.[1]

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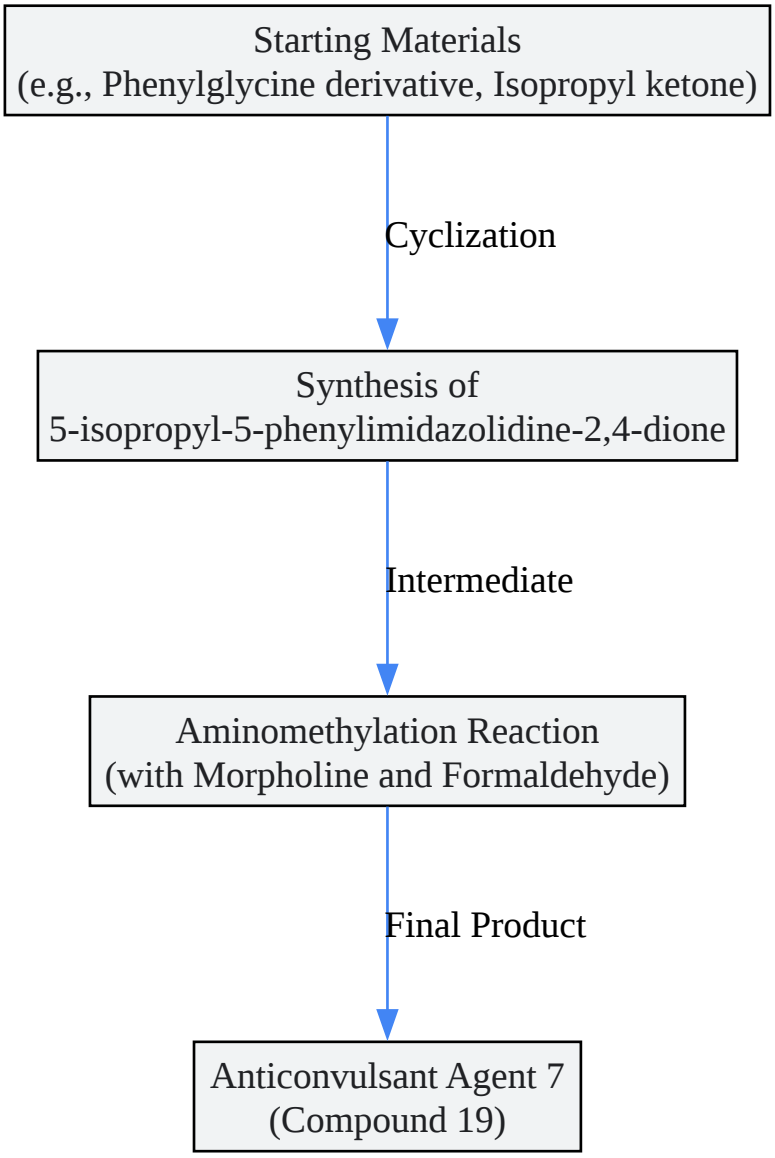
Discovery and Development

Anticonvulsant Agent 7 was developed as part of a series of novel hybrid imidazolidine-2,4-dione derivatives. The design strategy involved the synthesis of a focused library of compounds which were then subjected to a battery of in vivo anticonvulsant screening tests.

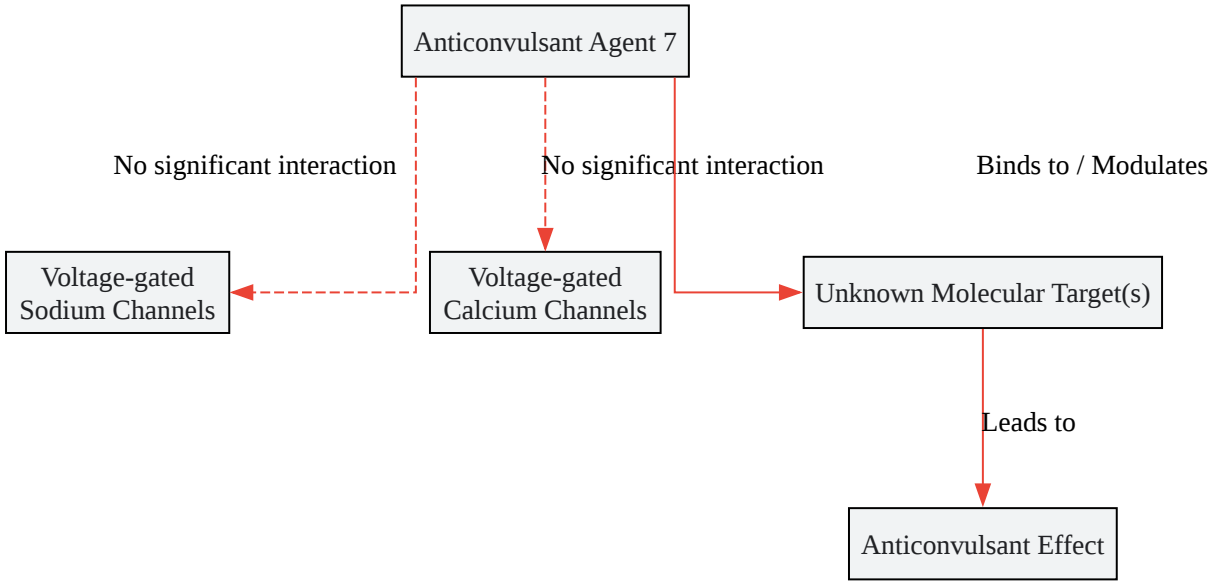
Synthesis

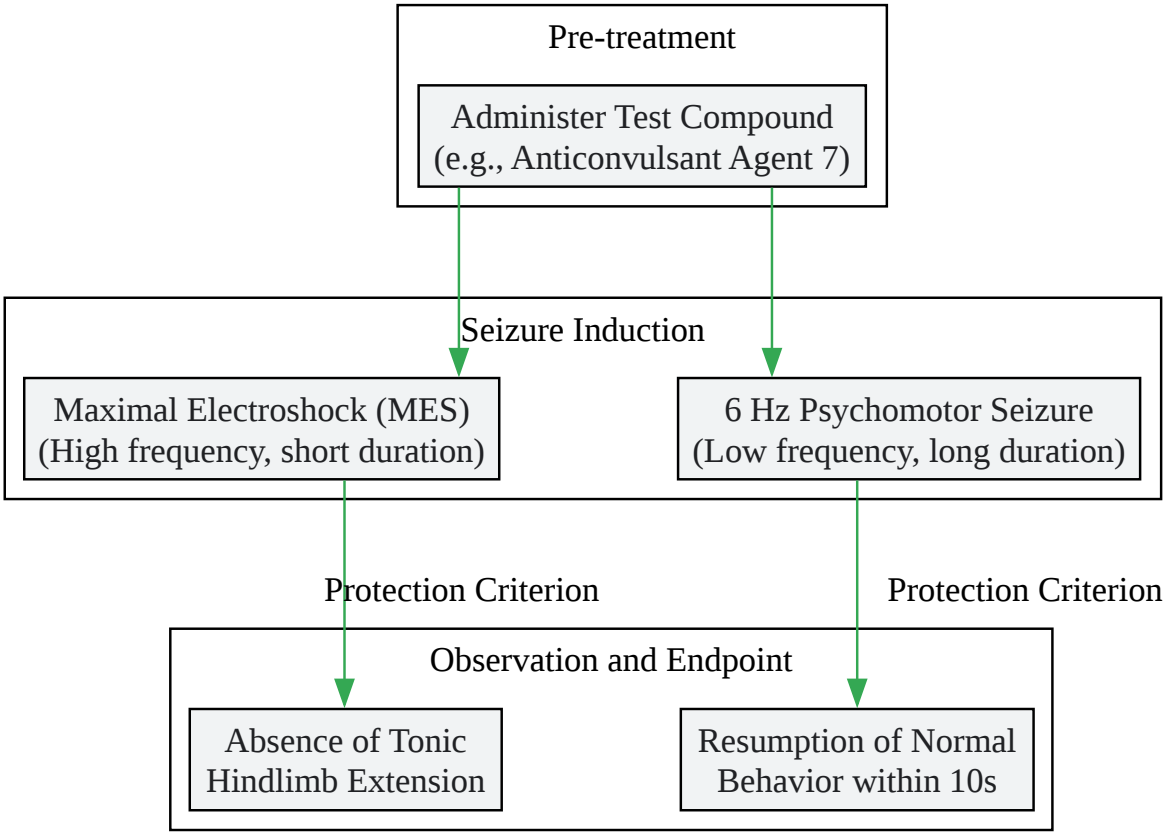
The synthesis of **Anticonvulsant Agent 7** (5-isopropyl-3-(morpholinomethyl)-5-phenylimidazolidine-2,4-dione) is achieved through a multi-step process. The general synthetic pathway is outlined below.

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References

- 1. meliordiscovery.com [meliordiscovery.com]
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